

G007-LK stability and long-term storage conditions

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Compound of Interest

Compound Name: G007-LK

Cat. No.: B15586906

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Technical Support Center: G007-LK

Welcome to the technical support center for **G007-LK**. This resource provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **G007-LK**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **G007-LK**?

A1: Solid **G007-LK** powder is stable for up to 3 years when stored at -20°C from the date of receipt.^[1] It is important to protect it from light.

Q2: How should I prepare and store stock solutions of **G007-LK**?

A2: It is recommended to prepare stock solutions in anhydrous dimethyl sulfoxide (DMSO).^[2]
^[3] For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^[1]^[4] Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.^[4]^[5] One source suggests stock solutions are stable for up to 6 months at -20°C.^[6]

Q3: My **G007-LK** stock solution shows precipitation after storage. What should I do?

A3: Precipitation can occur if the DMSO used absorbed moisture, which reduces the solubility of **G007-LK**.^[2] To redissolve the compound, you can warm the vial to 37°C and use sonication. It is crucial to use fresh, anhydrous DMSO for preparing stock solutions.^[2]

Q4: Can I store **G007-LK** stock solutions at room temperature?

A4: It is not recommended to store **G007-LK** stock solutions at room temperature for extended periods. One source indicates stability for one month at -20°C in solvent, suggesting that stability at room temperature would be significantly shorter.^[1] For optimal stability, adhere to the recommended storage at -20°C or -80°C.

Q5: Is **G007-LK** sensitive to light?

A5: Yes, it is recommended to protect **G007-LK** from light.^[6]

G007-LK Storage and Stability Summary

Form	Storage Temperature	Duration of Stability	Special Instructions
Solid (Powder)	-20°C	Up to 3 years ^[1]	Protect from light. ^[6]
Stock Solution (in DMSO)	-80°C	Up to 2 years ^[5]	Aliquot to avoid freeze-thaw cycles. ^[1] ^[4] Use anhydrous DMSO. ^[2]
Stock Solution (in DMSO)	-20°C	Up to 1 year ^[5]	Aliquot to avoid freeze-thaw cycles. ^[1] ^[4] Use anhydrous DMSO. ^[2]

Experimental Protocols

Protocol 1: Long-Term Stability Assessment of G007-LK

This protocol is based on general principles from the ICH guidelines for stability testing of new drug substances.^{[1][7][8][9][10]}

Objective: To evaluate the stability of **G007-LK** under recommended long-term storage conditions.

Materials:

- **G007-LK** (solid)
- Anhydrous DMSO
- Sterile, amber, tightly sealed vials
- -20°C and -80°C freezers
- HPLC system with a suitable column (e.g., C18)
- HPLC-grade solvents (e.g., acetonitrile, water with 0.1% formic acid)
- Analytical balance
- pH meter

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **G007-LK** in anhydrous DMSO at a known concentration (e.g., 10 mM).
 - Aliquot the stock solution into multiple amber vials, ensuring each vial is filled to a consistent volume.
 - Prepare a sufficient number of aliquots to be tested at each time point.
- Storage:
 - Place the vials in the designated long-term storage conditions: -20°C and -80°C.

- Ensure the storage units are properly monitored for temperature.
- Testing Schedule:
 - Analyze the samples at the following time points: 0, 3, 6, 9, 12, 18, and 24 months.[\[9\]](#)
- Analytical Method (HPLC):
 - At each time point, retrieve one vial from each storage condition.
 - Allow the vial to equilibrate to room temperature before opening.
 - Dilute the sample to an appropriate concentration for HPLC analysis.
 - Analyze the sample using a validated stability-indicating HPLC method to determine the purity of **G007-LK** and to detect any degradation products.
 - The mobile phase composition and gradient will need to be optimized for **G007-LK**.
- Data Analysis:
 - Calculate the percentage of **G007-LK** remaining at each time point relative to the initial (time 0) concentration.
 - Monitor for the appearance of any new peaks, which may indicate degradation products.

Protocol 2: Forced Degradation Study of G007-LK

This protocol outlines a general procedure for conducting forced degradation studies as recommended by ICH guidelines to understand the degradation pathways of a drug substance. [\[10\]](#)

Objective: To investigate the intrinsic stability of **G007-LK** and identify potential degradation products under various stress conditions.

Materials:

- **G007-LK** (solid)

- Anhydrous DMSO
- Hydrochloric acid (HCl) solution (e.g., 0.1 N)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 N)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven
- Photostability chamber
- HPLC-MS system

Procedure:

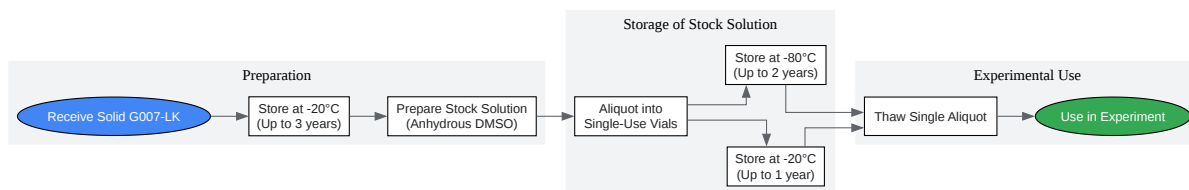
- Sample Preparation:
 - Prepare stock solutions of **G007-LK** in anhydrous DMSO.
- Stress Conditions:
 - Acid Hydrolysis: Mix the **G007-LK** solution with 0.1 N HCl and incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before analysis.
 - Base Hydrolysis: Mix the **G007-LK** solution with 0.1 N NaOH and incubate under the same conditions as acid hydrolysis. Neutralize before analysis.
 - Oxidation: Treat the **G007-LK** solution with 3% H₂O₂ and incubate at room temperature for a defined period.
 - Thermal Degradation: Expose the solid **G007-LK** powder to elevated temperatures (e.g., 60°C, 80°C) for a defined period.[\[10\]](#)
 - Photostability: Expose the **G007-LK** solution and solid powder to light in a photostability chamber according to ICH Q1B guidelines.

- Analysis:
 - Analyze the stressed samples using an HPLC-MS system to separate and identify the degradation products.
 - Compare the chromatograms of the stressed samples with that of an unstressed control sample.

Troubleshooting Guide

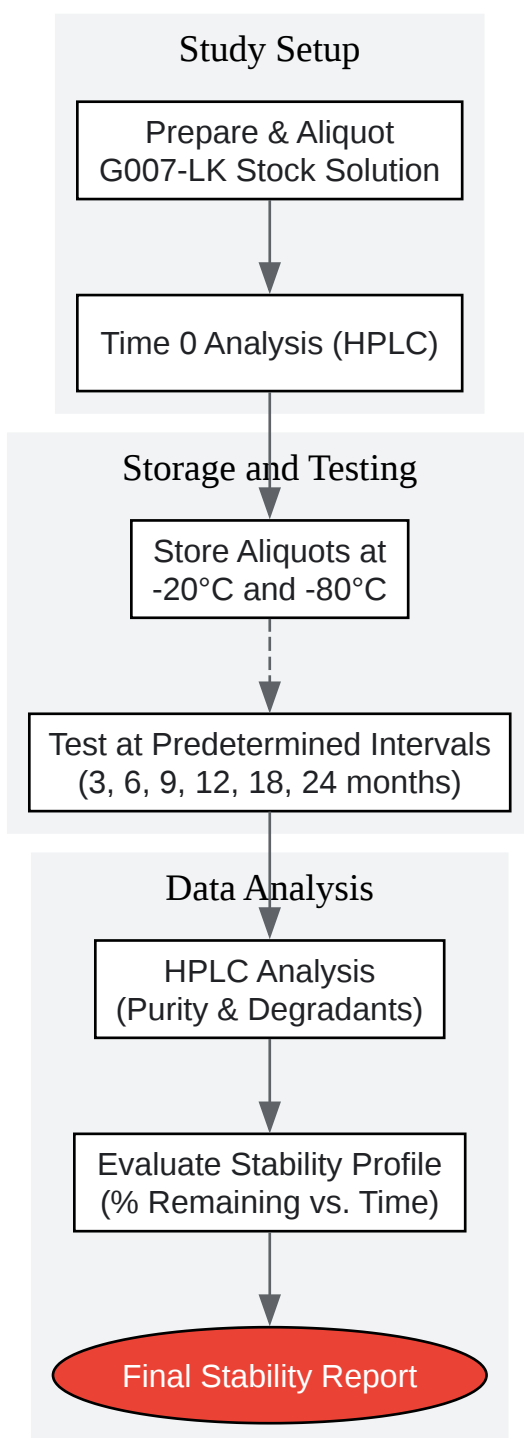
Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Use of non-anhydrous DMSO.	Use fresh, anhydrous DMSO. Warm the solution to 37°C and sonicate to redissolve.
Inconsistent results in stability studies	Repeated freeze-thaw cycles.	Aliquot stock solutions into single-use vials.
Improper storage temperature.	Ensure freezers are calibrated and maintain the correct temperature.	
Appearance of unexpected peaks in HPLC	Degradation of G007-LK.	Review storage conditions and handling procedures. Protect from light.
Contamination.	Use clean vials and fresh solvents.	

Visualizations



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Caption: Workflow for handling and storing **G007-LK**.



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Caption: Experimental workflow for a long-term stability study.

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